

# Essential Safety and Disposal Plan for SPOP-IN-1

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## Compound of Interest

Compound Name: SPOP-IN-1

Cat. No.: B15613154

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This document provides crucial safety and logistical information for the proper disposal of **SPOP-IN-1**, a selective SPOP E3 ubiquitin ligase inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. In the absence of a specific Safety Data Sheet (SDS) for **SPOP-IN-1**, it is imperative to treat this compound as a potentially hazardous chemical and follow all institutional and local regulations for chemical waste disposal.

## Chemical and Physical Properties

A summary of the known quantitative data for **SPOP-IN-1** is presented below. This information is essential for understanding the compound's characteristics when preparing for disposal.

Property	Value	Source
CAS Number	2136270-56-7	MedChemExpress[1]
Molecular Formula	C <sub>26</sub> H <sub>31</sub> N <sub>7</sub> O <sub>2</sub> S	Tocris Bioscience[2]
Molecular Weight	505.64 g/mol	Tocris Bioscience[2]
Solubility in DMSO	≥ 5 mg/mL (9.88 mM)	Selleck Chemicals[3]
Solubility in Ethanol	~2.53 mg/mL (5 mM)	Tocris Bioscience[2]
Water Solubility	Insoluble	Selleck Chemicals[3]
Storage (Powder)	-20°C for 3 years	Selleck Chemicals[3]
Storage (in solvent)	-80°C for 1 year	Selleck Chemicals[3]

## Experimental Protocols

Note: No specific experimental protocols for the disposal of **SPOP-IN-1** were found in the provided search results. The following procedure is based on general best practices for the disposal of laboratory chemical waste.

## Step-by-Step Disposal Procedure for SPOP-IN-1

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **SPOP-IN-1** and its waste.

### 2. Waste Segregation and Collection:

- Solid Waste:
  - Collect un-used or expired **SPOP-IN-1** powder, as well as any materials contaminated with the solid compound (e.g., weighing boats, contaminated gloves, paper towels), in a dedicated, clearly labeled hazardous waste container.
  - The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure, sealable lid.

- Liquid Waste:
  - Collect solutions of **SPOP-IN-1** (e.g., in DMSO or ethanol) and any contaminated solvents in a separate, dedicated liquid hazardous waste container.
  - Ensure the container is compatible with the solvent used and is properly sealed to prevent leaks and evaporation. Do not overfill the container.
- Sharps Waste:
  - Any sharps, such as needles or pipette tips, contaminated with **SPOP-IN-1** should be disposed of in a designated sharps container for hazardous chemical waste.

### 3. Labeling of Waste Containers:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**SPOP-IN-1**".
- Include the approximate concentration and quantity of the waste, as well as the date of accumulation.
- Follow your institution's specific labeling requirements.

### 4. Storage of Chemical Waste:

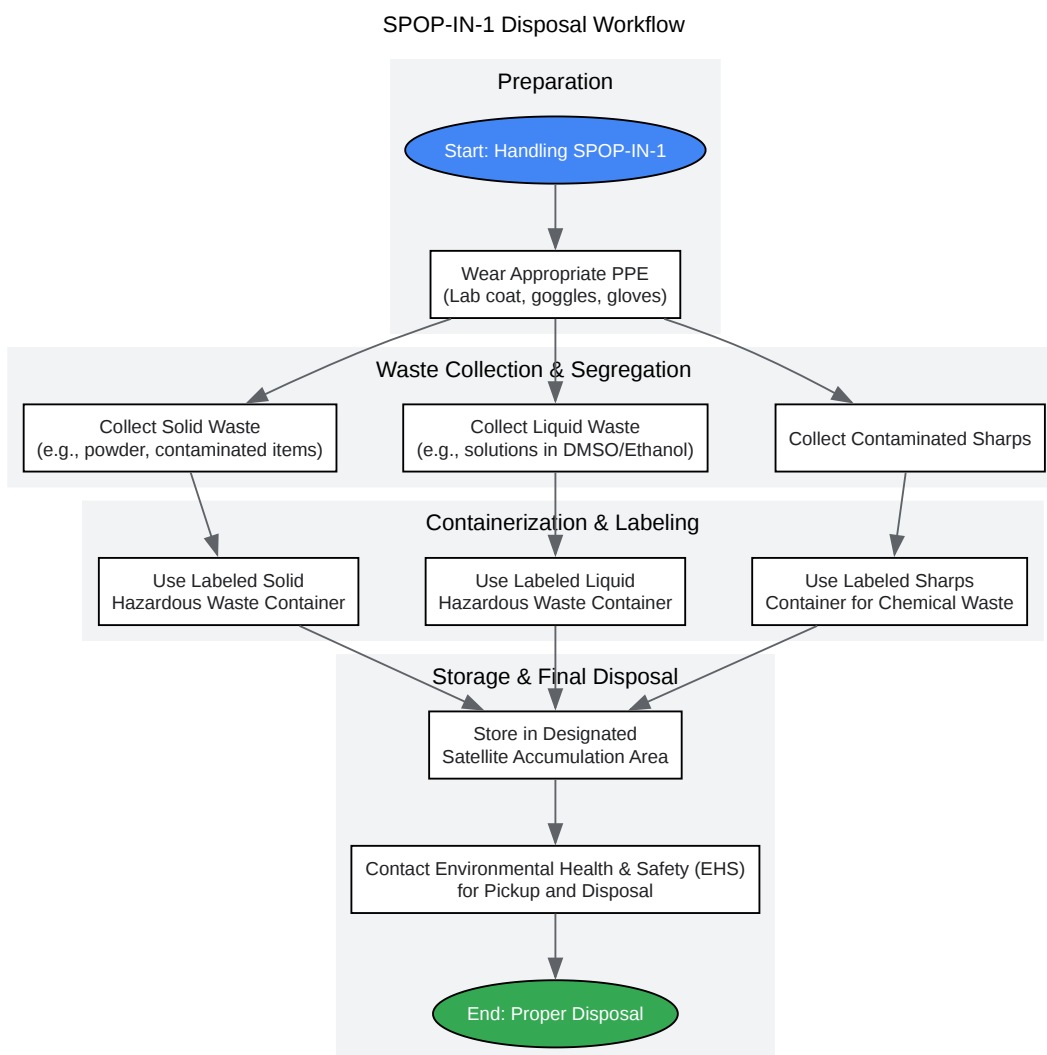
- Store hazardous waste containers in a designated, well-ventilated satellite accumulation area that is away from general laboratory traffic.
- Ensure that incompatible wastes are stored separately to prevent accidental reactions.

### 5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Do not dispose of **SPOP-IN-1**, in either solid or liquid form, down the drain or in the regular trash.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **SPOP-IN-1**.



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Caption: A flowchart illustrating the step-by-step procedure for the safe disposal of **SPOP-IN-1** waste.

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## References

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- To cite this document: BenchChem. [Essential Safety and Disposal Plan for SPOP-IN-1]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613154#spop-in-1-proper-disposal-procedures\]](https://www.benchchem.com/product/b15613154#spop-in-1-proper-disposal-procedures)

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